

HPLC method for quantification of Hydroxydoxorubicin in plasma

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Compound of Interest

Compound Name: *Hydroxydoxorubicin*

CAS No.: *73113-90-3*

Cat. No.: *B1215081*

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An HPLC (High-Performance Liquid Chromatography) method is a cornerstone for therapeutic drug monitoring and pharmacokinetic studies, enabling the precise quantification of drugs and their metabolites in biological matrices. For the anthracycline anticancer agent Doxorubicin, monitoring its primary and cardiotoxic metabolite, Doxorubicinol (also known as 13-**Hydroxydoxorubicin**), is crucial for managing treatment efficacy and mitigating dose-dependent cardiotoxicity.[1]

This document provides a detailed application note and protocol for the quantification of Doxorubicin and its metabolite **Hydroxydoxorubicin** in plasma using a robust HPLC method coupled with fluorescence detection, which offers high sensitivity due to the intrinsic fluorescence of these compounds.[2]

Principle

This method involves the extraction of **Hydroxydoxorubicin**, Doxorubicin, and an internal standard (IS) from a plasma matrix, followed by chromatographic separation on a reverse-phase C18 column. The separation is achieved using an isocratic mobile phase, and the analytes are detected by a fluorescence detector set to optimal excitation and emission

wavelengths. Quantification is performed by constructing a calibration curve from the peak area ratios of the analyte to the internal standard versus the nominal concentrations of the calibration standards.

Materials and Reagents

- Doxorubicin Hydrochloride (Reference Standard)
- Doxorubicinol (**Hydroxydoxorubicin**) (Reference Standard)
- Daunorubicin Hydrochloride (Internal Standard)[3][4]
- Acetonitrile (HPLC Grade)[3][5][6]
- Methanol (HPLC Grade)[2][6][7]
- Water (HPLC Grade or Ultrapure)
- Formic Acid or Phosphoric Acid[5][6]
- Chloroform[2]
- Blank Human or Animal Plasma (with EDTA as anticoagulant)[3]
- Microcentrifuge tubes (1.5 mL)
- Pipettes and tips
- Vortex mixer
- Centrifuge
- Sample evaporator (e.g., nitrogen stream)
- HPLC system with a fluorescence detector
- Reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)[3][4]

Experimental Protocols

Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Separately weigh and dissolve Doxorubicin, **Hydroxydoxorubicin**, and Daunorubicin (IS) in methanol to obtain individual stock solutions of 1 mg/mL.[7] Store these solutions at -20°C in amber vials.[4]
- Working Solutions (10 µg/mL): Prepare intermediate working solutions by diluting the stock solutions with the mobile phase.[4]
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards by spiking appropriate amounts of the working solutions into blank plasma to achieve a concentration range of 5 ng/mL to 1000 ng/mL.[3][6] Prepare QC samples at low, medium, and high concentrations (e.g., 15, 150, and 800 ng/mL) in the same manner.[3][8]

Plasma Sample Preparation

Choose one of the following extraction methods based on laboratory resources and desired sample cleanliness.

Protocol A: Protein Precipitation (PP)[6][7][9]

This method is rapid and suitable for high-throughput analysis.

- Pipette 100 µL of plasma sample (or standard/QC) into a 1.5 mL microcentrifuge tube.
- Add 50 µL of the Internal Standard working solution (e.g., 800 ng/mL Daunorubicin in methanol).[3]
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.[6]
- Vortex the mixture vigorously for at least 30 seconds.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.[7]
- Carefully transfer the supernatant to a clean tube.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.[\[2\]](#)
- Vortex for 10 seconds, sonicate for 2 minutes, and inject 50 µL into the HPLC system.[\[3\]](#)[\[7\]](#)

Protocol B: Liquid-Liquid Extraction (LLE)[\[2\]](#)[\[3\]](#)

This method provides a cleaner sample extract compared to protein precipitation.

- Pipette 100 µL of plasma sample (or standard/QC) into a 1.5 mL microcentrifuge tube.
- Add 50 µL of the Internal Standard working solution.
- Add 900 µL of an extraction solvent mixture of Chloroform:Methanol (4:1, v/v).[\[2\]](#)
- Vortex the mixture vigorously for 2 minutes.
- Centrifuge at 10,000 g for 5 minutes to separate the organic and aqueous layers.[\[3\]](#)
- Carefully transfer the lower organic layer to a new tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase and inject 50 µL into the HPLC system.[\[3\]](#)

HPLC-Fluorescence Detector Conditions

The following table summarizes the recommended starting conditions for the chromatographic analysis.

Parameter	Recommended Setting
HPLC Column	C18 Reverse-Phase (e.g., 250 mm x 4.6 mm, 5 μ m)[5]
Mobile Phase	Acetonitrile and Water (32:68, v/v) with pH adjusted to ~3.0 with phosphoric or formic acid. [3][4][6]
Flow Rate	1.0 mL/min[3][4][6]
Column Temperature	35 °C[3]
Injection Volume	50 μ L[3]
Fluorescence Detector	Excitation: 470 nm, Emission: 555 nm[3][5]
Internal Standard	Daunorubicin[3][4]

Data Presentation and Method Performance

The performance of the method should be validated according to regulatory guidelines. The tables below summarize typical validation parameters obtained from published methods.

Table 1: Chromatographic Parameters

Compound	Typical Retention Time (min)
Hydroxydoxorubicin (Doxorubicinol)	~3.5
Doxorubicin	~4.4[10]
Daunorubicin (IS)	~5.2

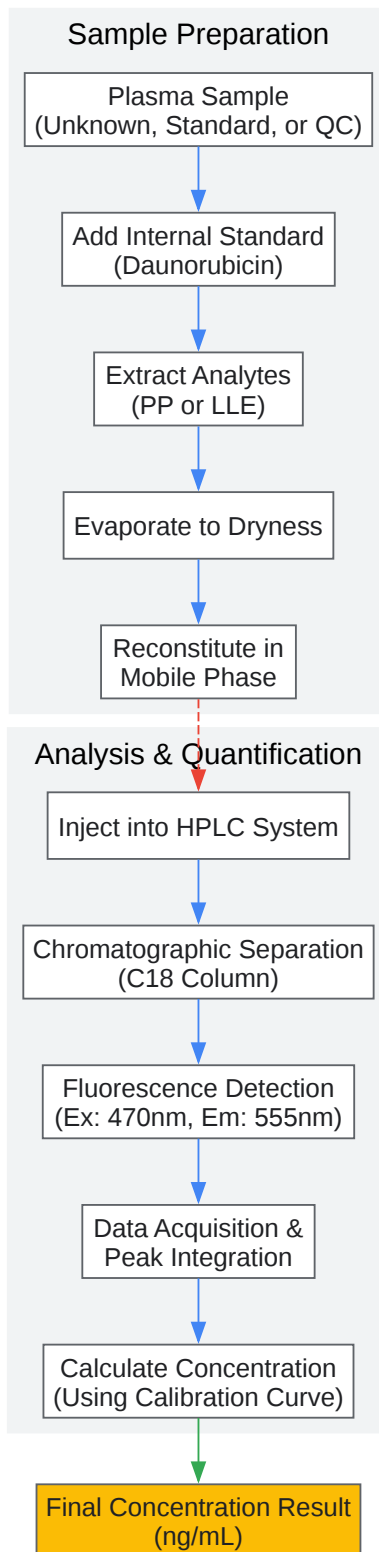
Retention times are approximate and will vary based on the specific column and conditions used.

Table 2: Method Validation Summary

Parameter	Typical Performance	Source(s)
Linearity Range	5 - 1000 ng/mL	[3] [6]
Lower Limit of Quantification (LLOQ)	5 ng/mL	[3] [6]
Intra-day Precision (%RSD)	< 10.6%	[4] [5] [6]
Inter-day Precision (%RSD)	< 13.0%	[4] [5] [6]
Accuracy (%RE)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	[3] [8]
Extraction Recovery	> 85%	[4] [6] [10]

Visualizations

Experimental Workflow for Hydroxydoxorubicin Quantification

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Caption: Overall experimental workflow from sample receipt to final data analysis.

Caption: Logic diagram for selecting the appropriate plasma sample preparation method.

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References

- 1. Analysis of the Doxorubicin and Doxorubicinol in the Plasma of Breast Cancer Patients for Monitoring the Toxicity of Doxorubicin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. A Simple and Sensitive HPLC Method for Fluorescence Quantitation of Doxorubicin in Micro-volume Plasma: Applications to Pharmacokinetic Studies in Rats - PMC [pubmed.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. HPLC analysis of doxorubicin, epirubicin and fluorescent metabolites in biological fluids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Improved HPLC method for doxorubicin quantification in rat plasma to study the pharmacokinetics of micelle-encapsulated and liposome-encapsulated doxorubicin formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Analysis of the Doxorubicin and Doxorubicinol in the Plasma of Breast Cancer Patients for Monitoring the Toxicity of Doxorubicin - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. High-Throughput Method for the Simultaneous Determination of Doxorubicin Metabolites in Rat Urine after Treatment with Different Drug Nanoformulations [mdpi.com]
- 9. sysrevpharm.org [sysrevpharm.org]
- 10. HPLC quantification of doxorubicin in plasma and tissues of rats treated with doxorubicin loaded poly(alkylcyanoacrylate) nanoparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
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